

An In-depth Technical Guide to 8-Nitroquinoline: Properties, Safety, and Handling

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Compound of Interest

Compound Name: 8-Nitroquinoline

Cat. No.: B147351

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **8-Nitroquinoline**, a versatile chemical intermediate used in the synthesis of pharmaceuticals, dyes, and agrochemicals.^[1] The document focuses on its chemical identity, physical properties, and critical safety data as outlined by the Globally Harmonized System (GHS). It is intended to serve as an essential resource for professionals handling this compound in a laboratory or industrial setting.

Chemical Identification and Properties

8-Nitroquinoline is a yellow crystalline solid belonging to the quinoline family.^{[1][2]} Its chemical structure, featuring a nitro group on the quinoline core, makes it a valuable precursor in various organic synthesis reactions.^{[2][3]}

Table 1: Chemical Identifiers for **8-Nitroquinoline**

Identifier	Value	Source(s)
CAS Number	607-35-2	[2][3][4][5]
IUPAC Name	8-nitroquinoline	[4][5]
Molecular Formula	C ₉ H ₆ N ₂ O ₂	[2][3][4]
Molecular Weight	174.16 g/mol	[2][3][4]
EC Number	210-135-9	[4][6]
InChIKey	OQHHSGRZCKGLCY- UHFFFAOYSA-N	[4][5][6]

| Canonical SMILES | C1=CC2=C(C(=C1)--INVALID-LINK--[O-])N=CC=C2 |[4][5] |

Table 2: Physical and Chemical Properties of **8-Nitroquinoline**

Property	Value	Source(s)
Appearance	Yellow to light yellow solid; powder to crystal.[2][7]	[1][2][7]
Melting Point	86-91 °C	[2][6][7]
Boiling Point	~305.12 °C (rough estimate)	[7]
Solubility	Slightly soluble in water; Soluble in ethanol, ether, benzene.[4][7]	[1][4][7]
logP (Octanol/Water)	1.40 - 2.143	[4][8]

| Vapor Pressure | 0.000138 mmHg |[4] |

Safety and Hazard Information

8-Nitroquinoline is classified as hazardous under the OSHA Hazard Communication Standard.[9] It is harmful if swallowed, inhaled, or in contact with skin, and causes serious skin

and eye irritation.[1][4][6] Furthermore, it is suspected of causing genetic defects and cancer.[6][9]

Table 3: GHS Classification and Safety Phrases

Category	Information	Source(s)
Signal Word	Warning	[4][6][9]
Pictograms	Health Hazard, Irritant	[4]
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation. H341: Suspected of causing genetic defects. H351: Suspected of causing cancer.	[4][6][9]

| Precautionary Statements | P201: Obtain special instructions before use. P261: Avoid breathing dust. P280: Wear protective gloves/protective clothing/eye protection. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P308+P313: IF exposed or concerned: Get medical advice/attention. |[1][6][9] |

Table 4: Summary of Toxicological Data

Endpoint	Result	Notes	Source(s)
Acute Toxicity	Category 4 (Oral, Dermal, Inhalation). [4] Harmful if swallowed, in contact with skin, or if inhaled.[6]	The GHS Category 4 classification indicates moderate acute toxicity.	[4][6]
Carcinogenicity	Category 2: Suspected of causing cancer.	Classified as a questionable carcinogen with experimental data.	[7][9]
Germ Cell Mutagenicity	Category 2: Suspected of causing genetic defects.	Mutation data has been reported.	[7][9]

| Reproductive Toxicity | Experimental reproductive effects have been noted. | TD in rat: 36,400 mg/kg over 2 years showed carcinogenic and reproductive effects. |[7] |

Experimental Protocols

Detailed, substance-specific experimental protocols for **8-nitroquinoline** are typically proprietary to the testing bodies. However, the hazard classifications are based on standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

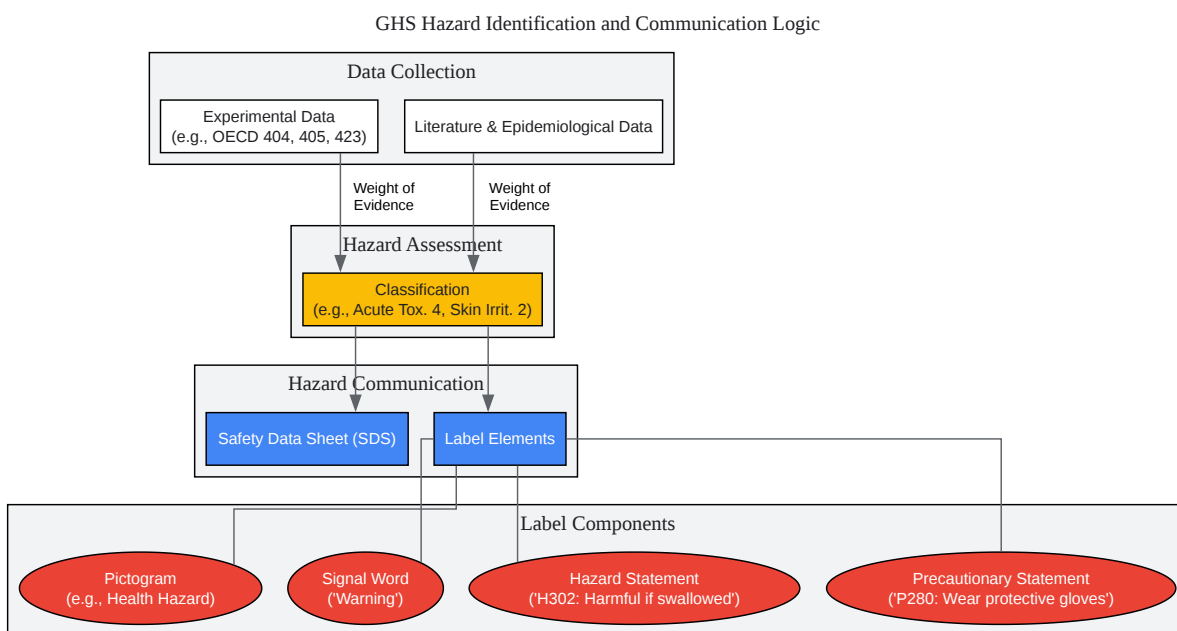
- **Acute Oral Toxicity (OECD Test Guideline 423):** This protocol is used to determine the oral toxicity of a substance. In the Acute Toxic Class Method, the substance is administered to a group of fasted animals in a stepwise procedure. Sighting studies with single animals are used to determine the starting dose. Depending on the mortality and/or moribund status of the animals, further groups of animals may be dosed at higher or lower fixed levels. The method provides a classification into one of five toxicity categories.
- **Skin Irritation/Corrosion (OECD Test Guideline 404):** This guideline determines the potential of a substance to cause irreversible or reversible inflammatory changes to the skin. A small

amount of the test substance (0.5 g or 0.5 mL) is applied to a shaved patch of skin on a single test animal (typically an albino rabbit). The patch is covered with a gauze dressing for a set period (usually 4 hours). Skin reactions are observed and graded for erythema and edema at specific intervals after patch removal (e.g., 1, 24, 48, and 72 hours).

- **Eye Irritation/Corrosion (OECD Test Guideline 405):** This test assesses the potential of a substance to produce irritation or damage to the eye. A small, measured amount of the test substance is applied into the conjunctival sac of one eye of an experimental animal (e.g., albino rabbit). The other eye remains untreated as a control. The eyes are examined and scored for corneal opacity, iris lesions, and conjunctival redness and swelling at specific intervals after application.

Visualized Workflows and Logic

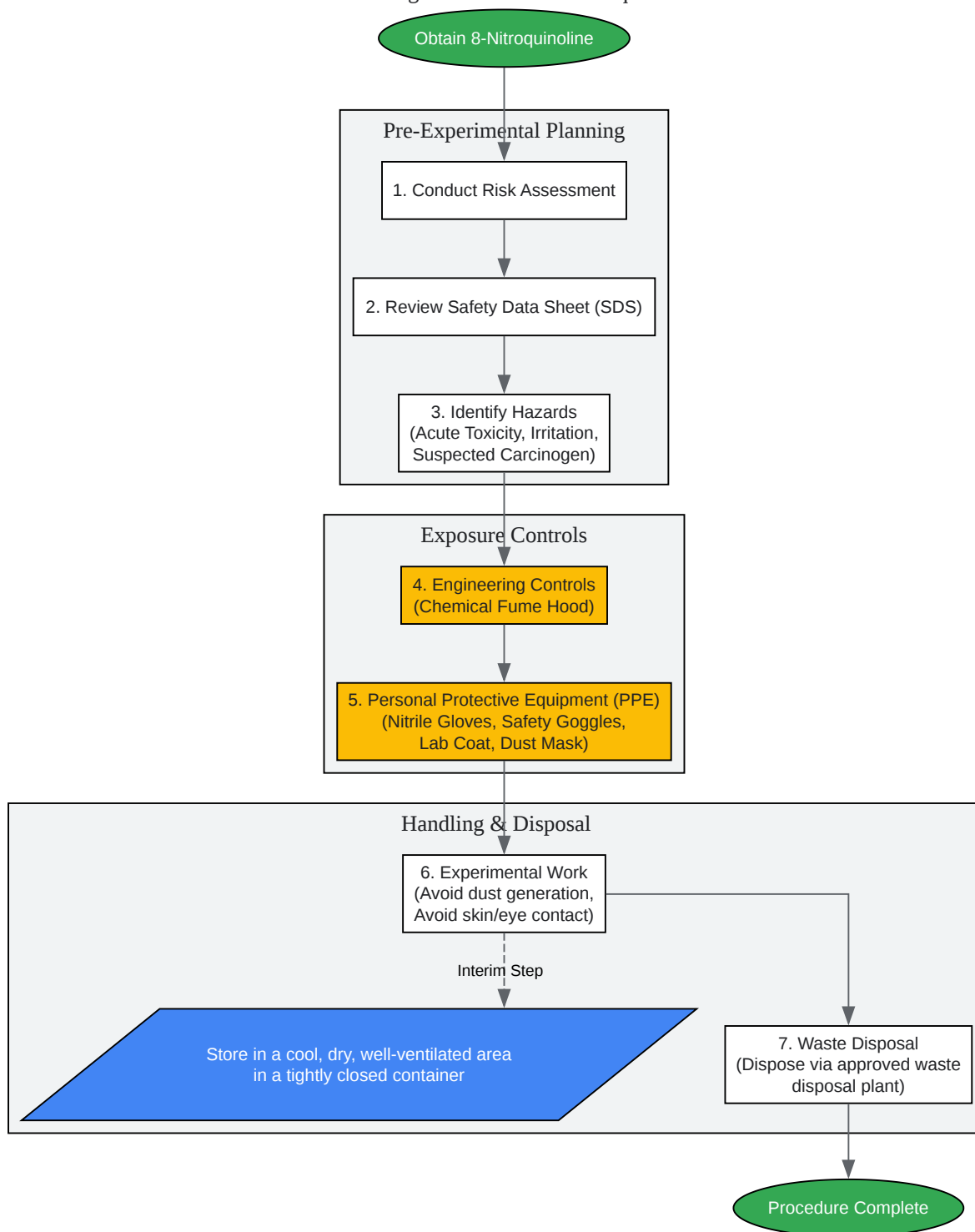
To ensure safety and proper communication of hazards, standardized workflows for handling and classification are critical.



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GHS Hazard Identification and Communication Logic.

Safe Handling Workflow for 8-Nitroquinoline

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